

In-Depth Technical Guide: Material Safety Data Sheet for 2,6-Dinitrobenzaldehyde

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Compound of Interest

Compound Name: 2,6-Dinitrobenzaldehyde

Cat. No.: B1206409

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety, physicochemical properties, and toxicological profile of **2,6-Dinitrobenzaldehyde** (CAS No. 606-31-5). The information is presented to meet the needs of laboratory professionals, ensuring safe handling and informed use in research and development.

Chemical and Physical Properties

2,6-Dinitrobenzaldehyde is a solid organic compound characterized by the presence of two nitro groups and an aldehyde functional group on a benzene ring.[\[1\]](#)[\[2\]](#) These functional groups contribute to its reactivity and toxicological properties. A summary of its key physical and chemical properties is provided in Table 1.

Table 1: Physical and Chemical Properties of **2,6-Dinitrobenzaldehyde**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ N ₂ O ₅	[2][3][4]
Molecular Weight	196.12 g/mol	[2][4]
Appearance	Yellow crystals or solid	[1][2]
Melting Point	120-122 °C	[1][2]
Boiling Point	363.2 °C at 760 mmHg	[1][3]
Flash Point	192.1 °C	[1][3]
Density	1.571 g/cm ³	[1][3]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and dichloromethane.	[1]
Vapor Pressure	1.83E-05 mmHg at 25°C	[1]
Storage Temperature	2-8°C	[1][2]

Hazard Identification and Safety Information

2,6-Dinitrobenzaldehyde is classified as a hazardous substance. The primary hazards are irritation to the skin, eyes, and respiratory system.[1][2][3][4] It is crucial to handle this compound with appropriate safety precautions.

Table 2: Hazard Identification and GHS Classification

Hazard Category	GHS Classification	Hazard Statement	Source(s)
Skin Irritation	Skin Irrit. 2	H315: Causes skin irritation	[2] [3] [4]
Eye Irritation	Eye Irrit. 2	H319: Causes serious eye irritation	[2] [3] [4]
Specific Target Organ Toxicity (Single Exposure)	STOT SE 3	H335: May cause respiratory irritation	[2] [3] [4]
Signal Word	Warning	[2] [3]	

Precautionary Statements: A comprehensive list of precautionary statements for the safe handling of **2,6-Dinitrobenzaldehyde** is provided in Table 3.

Table 3: Precautionary Statements for **2,6-Dinitrobenzaldehyde**

Code	Precautionary Statement	Source(s)
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[2][3]
P264	Wash skin thoroughly after handling.	[2][3]
P271	Use only outdoors or in a well-ventilated area.	[2][3]
P280	Wear protective gloves/protective eye protection/face protection.	[2][3]
P302 + P352	IF ON SKIN: Wash with plenty of water.	[2][3]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[3]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2][3]
P319	Get medical help if you feel unwell.	[3]
P332 + P317	If skin irritation occurs: Get medical help.	[3]
P362 + P364	Take off contaminated clothing and wash it before reuse.	[3]
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.	[3]
P405	Store locked up.	[3]

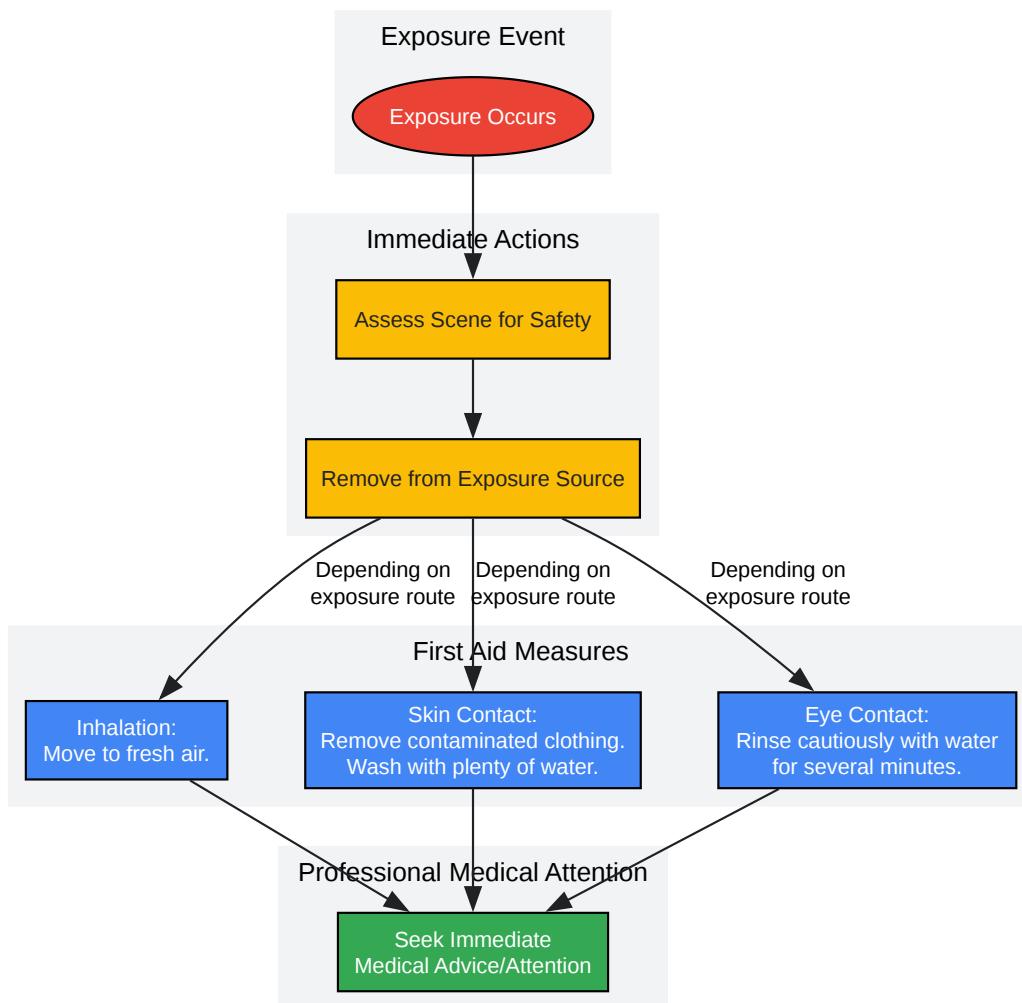
P501

Dispose of contents/container
to an approved waste disposal [3]
plant.

Emergency and First Aid Procedures

In the event of exposure to **2,6-Dinitrobenzaldehyde**, immediate and appropriate first aid is crucial. The following diagram outlines the recommended emergency workflow.

Emergency Response Workflow for 2,6-Dinitrobenzaldehyde Exposure

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Caption: Emergency response workflow for exposure to **2,6-Dinitrobenzaldehyde**.

Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage procedures are essential to minimize the risk of exposure.

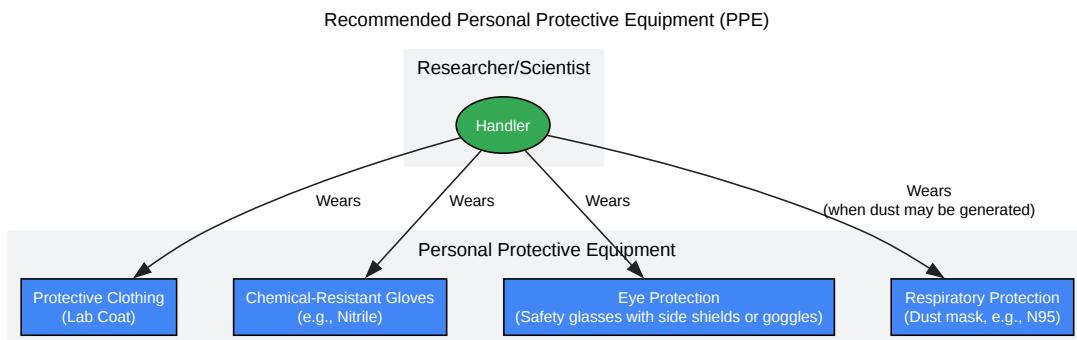
Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[3]
- Avoid the formation of dust and aerosols.[3]
- Avoid contact with skin, eyes, and clothing.[5]
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Recommended storage temperature is between 2-8°C.[1][2]
- Store away from incompatible materials.[3]

Personal Protective Equipment (PPE): The following diagram illustrates the necessary PPE for handling **2,6-Dinitrobenzaldehyde**.



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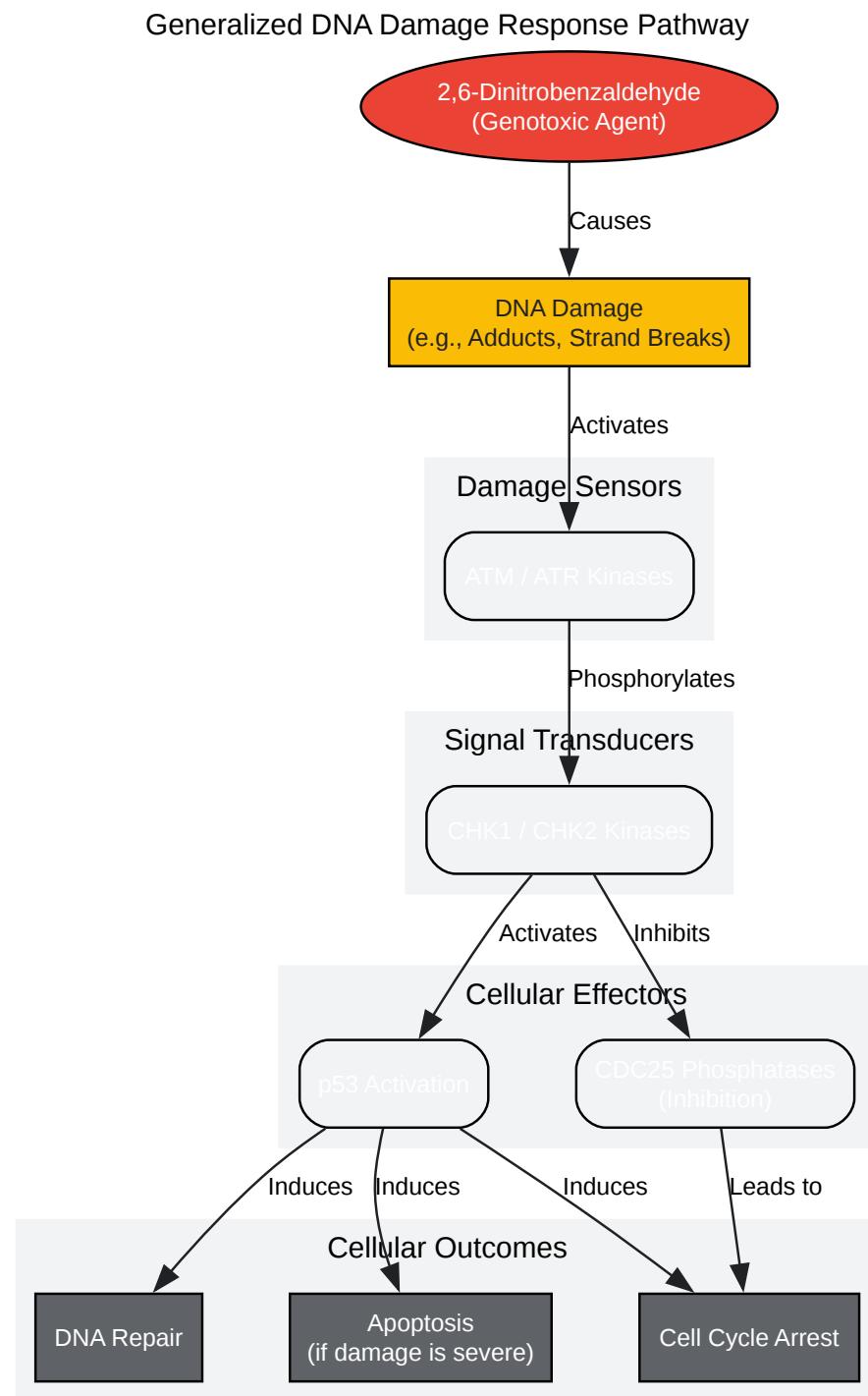
Caption: Essential PPE for handling **2,6-Dinitrobenzaldehyde**.

Toxicological Information and Signaling Pathways

Genotoxicity and Mutagenicity

Nitroaromatic compounds, including **2,6-Dinitrobenzaldehyde**, are known for their potential genotoxicity.^{[2][6]} The mutagenic properties of these compounds are often attributed to the enzymatic reduction of their nitro groups, leading to reactive intermediates that can interact with DNA.^[2]

While a specific signaling pathway for **2,6-Dinitrobenzaldehyde** is not extensively documented in publicly available literature, its genotoxic nature suggests an interaction with the DNA damage response (DDR) pathway. The following diagram illustrates a generalized DDR pathway that is activated by DNA damage, a likely consequence of exposure to genotoxic compounds like **2,6-Dinitrobenzaldehyde**.



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Caption: Generalized DNA Damage Response pathway activated by genotoxic agents.

Experimental Protocols

Ames Test for Mutagenicity Assessment

The Ames test is a widely used method to assess the mutagenic potential of a chemical compound. It utilizes several strains of the bacterium *Salmonella typhimurium* that are auxotrophic for histidine, meaning they cannot synthesize this essential amino acid and require it in their growth medium. The test measures the rate of reverse mutations (revertants) that restore the ability to synthesize histidine. A positive result, indicated by a significant increase in the number of revertant colonies in the presence of the test substance, suggests that the substance is mutagenic.

Objective: To determine the mutagenic potential of **2,6-Dinitrobenzaldehyde** using the *Salmonella typhimurium* reverse mutation assay.

Materials:

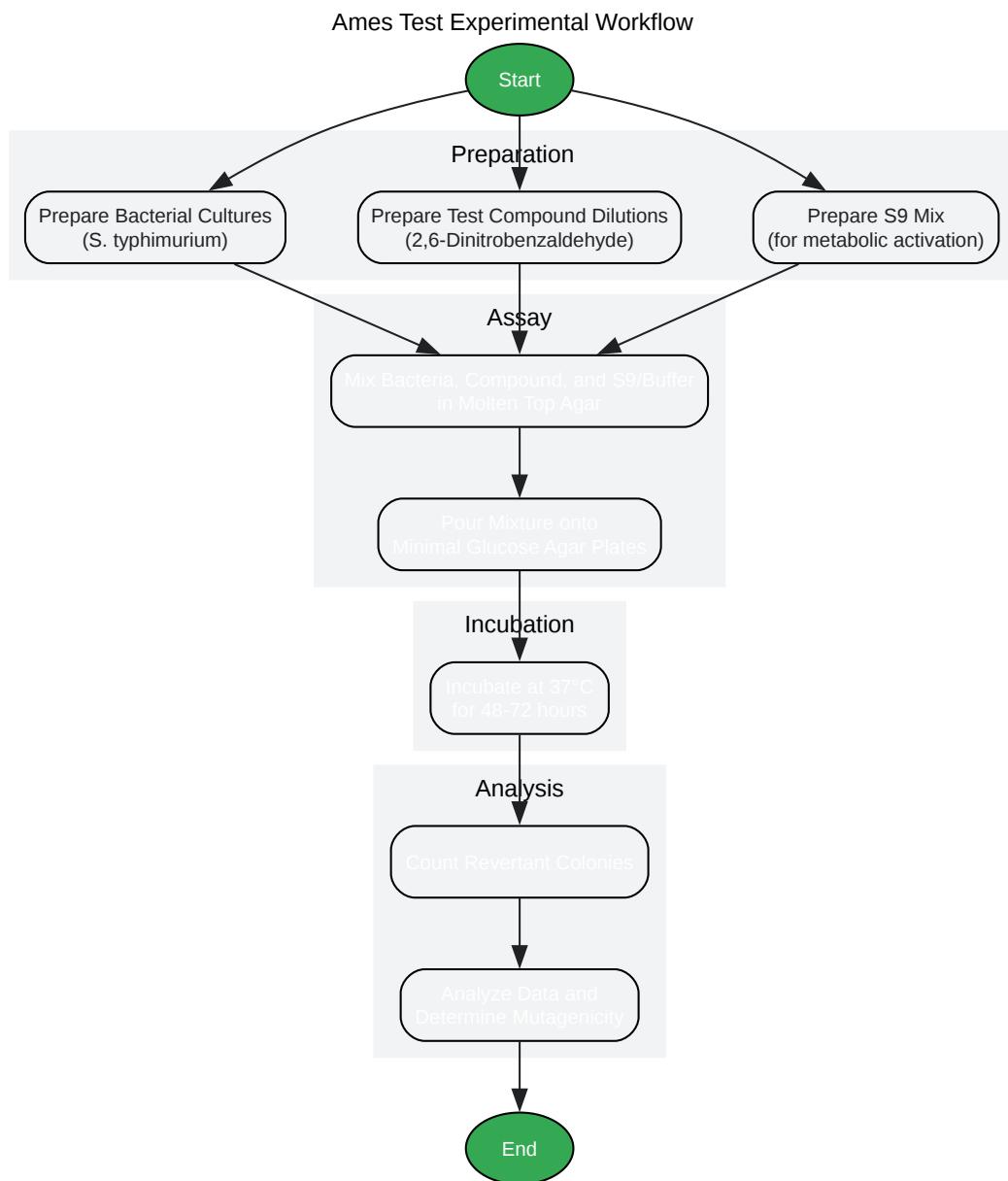
- *Salmonella typhimurium* tester strains (e.g., TA98, TA100, TA1535, TA1537).
- **2,6-Dinitrobenzaldehyde.**
- Solvent (e.g., Dimethyl sulfoxide - DMSO).
- S9 fraction (for metabolic activation).
- Oxoid Nutrient Broth No. 2.
- Minimal glucose agar plates.
- Top agar.
- Positive and negative controls.

Procedure:

- Preparation of Tester Strains:
 - Inoculate a single colony of each *Salmonella typhimurium* tester strain into separate flasks containing Oxoid Nutrient Broth No. 2.

- Incubate overnight at 37°C with shaking to achieve a cell density of approximately 1-2 x 10⁹ cells/mL.
- Preparation of Test Compound:
 - Prepare a stock solution of **2,6-Dinitrobenzaldehyde** in a suitable solvent (e.g., DMSO).
 - Perform serial dilutions to obtain a range of test concentrations.
- Plate Incorporation Assay:
 - To 2 mL of molten top agar (maintained at 45°C), add:
 - 0.1 mL of the bacterial culture.
 - 0.1 mL of the test compound solution (or solvent control).
 - 0.5 mL of S9 mix (for assays with metabolic activation) or a buffer (for assays without metabolic activation).
 - Vortex the mixture gently and pour it onto the surface of a minimal glucose agar plate.
 - Allow the top agar to solidify.
- Incubation:
 - Incubate the plates at 37°C for 48-72 hours.
- Data Collection and Analysis:
 - Count the number of revertant colonies on each plate.
 - Compare the number of revertant colonies on the test plates to the number on the negative (solvent) control plates.
 - A dose-dependent increase in the number of revertant colonies, typically at least a two-fold increase over the background, is considered a positive result.
 - Positive controls should be run in parallel to ensure the validity of the experiment.

Experimental Workflow:

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Caption: Step-by-step workflow for conducting the Ames test.

This guide is intended to provide comprehensive safety and handling information for **2,6-Dinitrobenzaldehyde**. It is imperative that all laboratory personnel handling this chemical are familiar with this information and adhere to all institutional and regulatory safety protocols.

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